

# Suberic Acid: Application Notes and Protocols for Cosmetics and Perfumery

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## Compound of Interest

Compound Name: Suberic acid

Cat. No.: B7766589

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## Introduction

**Suberic acid**, a dicarboxylic acid with the formula  $C_8H_{14}O_4$ , is emerging as a multifunctional ingredient in the cosmetic industry.[1][2][3][4] Traditionally used in the synthesis of polymers and as a plasticizer, its unique properties are now being harnessed for advanced skincare applications.[1][4][5] This document provides detailed application notes and experimental protocols for researchers and formulators interested in the cosmetic and potential perfumery applications of **suberic acid** and its derivatives. While some sources suggest a role in perfumery, more specialized industry resources indicate it is not recommended for fragrance applications, a point that will be further clarified.[1][2][3][6][7]

## Cosmetic Applications: Anti-Aging and Skin Health

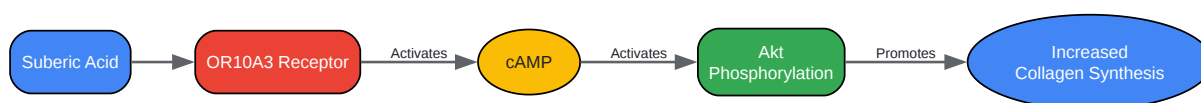
**Suberic acid** has demonstrated significant potential in anti-aging and skin health formulations, primarily through its ability to stimulate collagen synthesis and protect against photodamage. Its functions in cosmetics include acting as a pH regulator, emulsifier, stabilizer, and moisturizing agent.[4]

## Stimulation of Collagen Synthesis via Olfactory Receptor OR10A3

Recent in vitro studies have elucidated a novel mechanism by which **suberic acid** promotes collagen production in human dermal fibroblasts.

Mechanism of Action: **Suberic acid** acts as a ligand for the olfactory receptor OR10A3, which is ectopically expressed in the skin.[8] Activation of OR10A3 by **suberic acid** triggers a downstream signaling cascade involving the activation of the cAMP-Akt pathway, ultimately leading to increased collagen synthesis. This makes it a promising candidate for anti-wrinkle and skin-firming formulations.[8]

Signaling Pathway: **Suberic Acid**-Induced Collagen Synthesis



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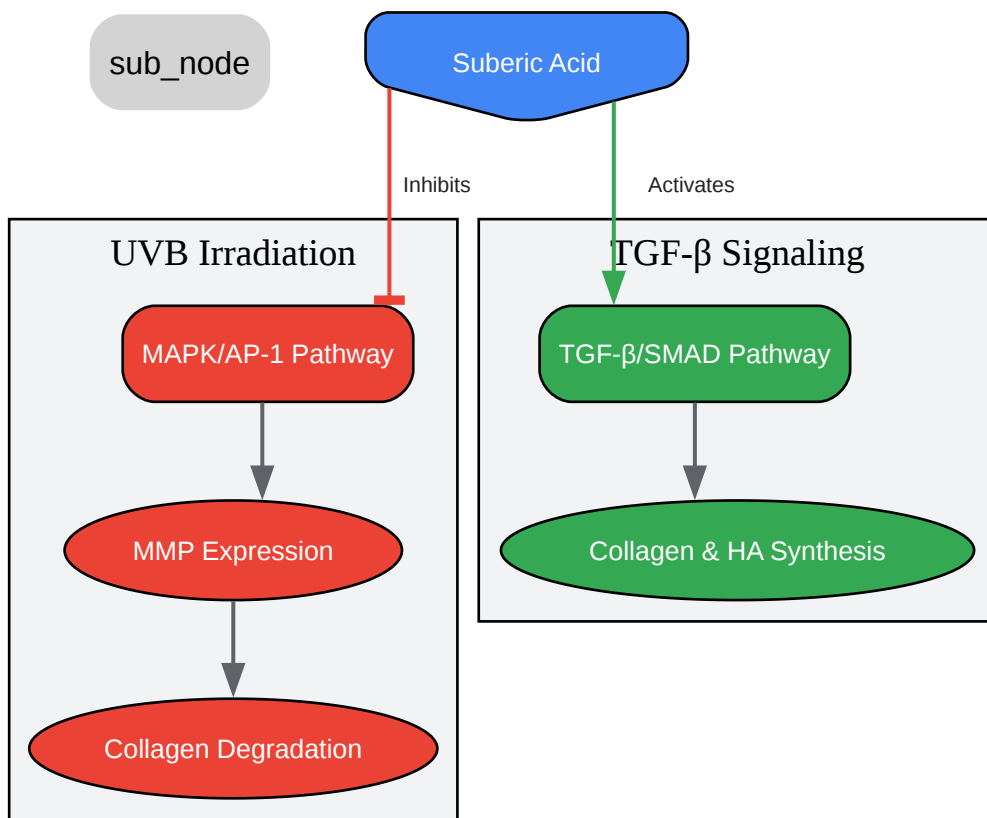
Caption: **Suberic acid** signaling pathway for collagen synthesis.

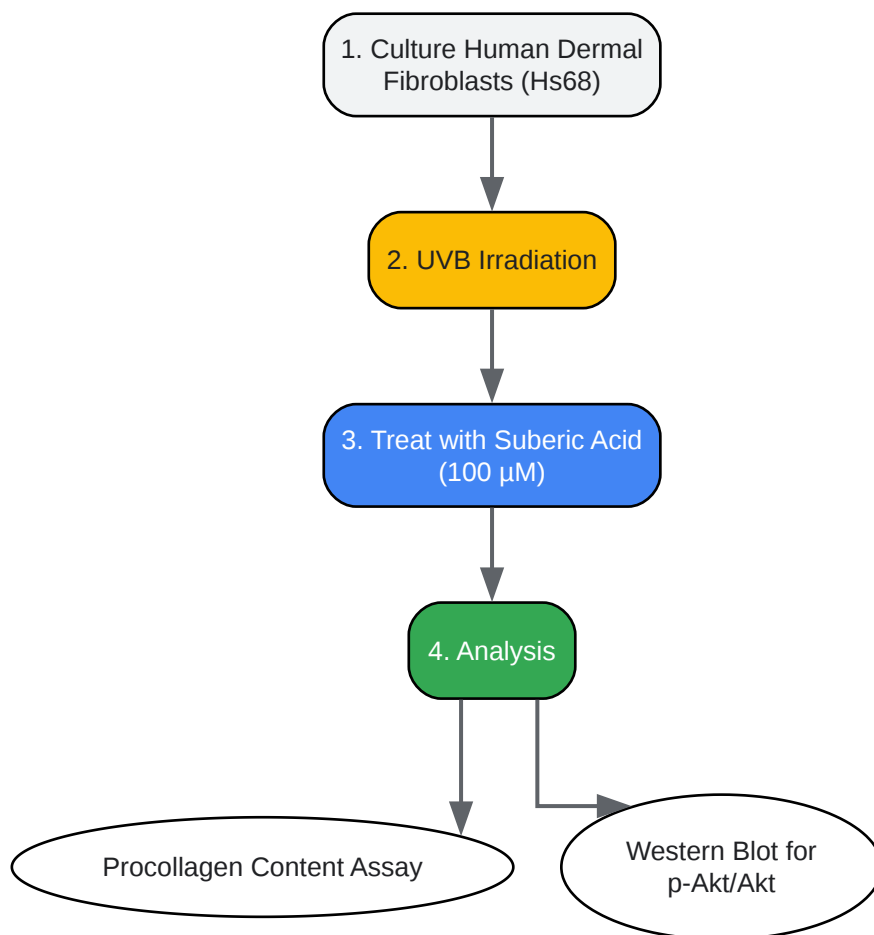
## Protection Against UVB-Induced Photoaging

In vivo studies using hairless mice have demonstrated the protective effects of dietary **suberic acid** against skin photoaging induced by UVB radiation.

Mechanism of Action: **Suberic acid** mitigates UVB-induced skin damage by upregulating the Transforming Growth Factor- $\beta$  (TGF- $\beta$ )/SMAD pathway and downregulating the Mitogen-Activated Protein Kinase (MAPK)/Activator Protein 1 (AP-1) signaling cascade.[9] This dual action helps to inhibit matrix metalloproteinases (MMPs) that degrade collagen and promotes the synthesis of new collagen and hyaluronic acid.[9] The observed effects include a reduction in wrinkle formation, improved skin hydration, and decreased epidermal thickness.[9][10]

Signaling Pathway: **Suberic Acid**'s Role in Photoaging





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- To cite this document: BenchChem. [Suberic Acid: Application Notes and Protocols for Cosmetics and Perfumery]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7766589#suberic-acid-applications-in-cosmetics-and-perfumery>]

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